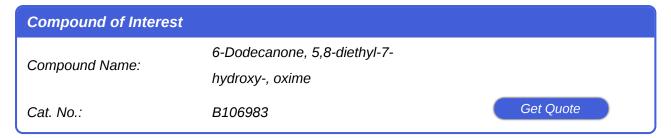


Synthesis of 6-Dodecanone, 5,8-diethyl-7-hydroxy-, oxime: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, properties, and applications of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime**. The document details the primary synthetic pathway, presents key quantitative data in a structured format, and outlines a general experimental protocol. Furthermore, it visualizes the well-established application of this compound in hydrometallurgical processes.

Introduction and Physicochemical Properties

6-Dodecanone, 5,8-diethyl-7-hydroxy-, oxime (CAS No. 6873-77-4) is a ketoxime characterized by a C16 long-chain aliphatic backbone.[1] Its molecular structure, featuring both hydrophobic and hydrophilic moieties, makes it a valuable cationic extractant, particularly in the field of hydrometallurgy for the separation of metal ions.[2] The compound is also known by the trade name LIX 63.[3]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime**.



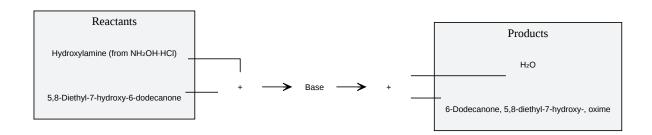
Property	Value	Source
Molecular Formula	C16H33NO2	[4]
Molecular Weight	271.44 g/mol	[4]
Melting Point	46-48°C	[4]
Boiling Point (Predicted)	386.3 ± 25.0 °C	[4]
Density (Predicted)	0.94 ± 0.1 g/cm ³	[4]
pKa (Predicted)	11.91 ± 0.10	[5]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly)	[4]

Synthesis of 6-Dodecanone, 5,8-diethyl-7-hydroxy-, oxime

The primary and most direct route for the synthesis of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-, oxime** is through the oximation of its corresponding ketone precursor, **5,8-Diethyl-7-hydroxy-6-dodecanone**. This reaction involves the condensation of the ketone with hydroxylamine.[6]

General Reaction Scheme

The synthesis can be represented by the following general reaction scheme:



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Figure 1: General reaction scheme for the synthesis of the target oxime.

Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime**. It is important to note that optimization of specific parameters may be required to achieve desired yields and purity.

Materials:

- 5,8-Diethyl-7-hydroxy-6-dodecanone
- Hydroxylamine hydrochloride (NH2OH·HCl)
- A suitable base (e.g., sodium hydroxide, sodium acetate)
- A suitable solvent (e.g., chloroform, ethyl acetate)
- Deionized water

Procedure:

- Dissolution: Dissolve 5,8-Diethyl-7-hydroxy-6-dodecanone in a suitable organic solvent such as chloroform or ethyl acetate in a reaction vessel.[7]
- Reagent Addition: In a separate flask, prepare an aqueous solution of hydroxylamine hydrochloride and a base. The base is used to neutralize the HCl and liberate free hydroxylamine.
- Reaction: Add the hydroxylamine solution to the solution of the ketone. The reaction is typically carried out at room temperature with stirring.[7]
- Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, the organic layer is separated. It is then washed with water to remove any inorganic salts and unreacted hydroxylamine.



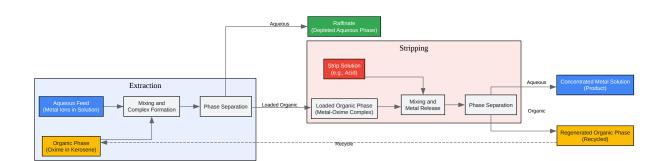
- Drying and Concentration: The organic layer is dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by a suitable method such as recrystallization or column chromatography to obtain the pure 6-Dodecanone, 5,8-diethyl-7hydroxy-, oxime.

Expected Yield: Laboratory syntheses can achieve yields of approximately 70% or higher, depending on the optimization of the reaction conditions.[7]

Application in Hydrometallurgy: A Workflow

A major industrial application of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime** is as a selective extractant in hydrometallurgy for the separation and purification of metals such as copper, nickel, and cobalt from ore leach solutions or waste streams.[1] The process, known as solvent extraction, is a multi-step procedure.

The following diagram illustrates the general workflow of a solvent extraction process using this oxime.





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